

Application Note: Chemoenzymatic Synthesis of Fucosylated Glycans Using Protected Fucose Precursors

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Compound of Interest

Compound Name: 1,2,3,4-Tetra-O-benzoyl-L-fucose

Cat. No.: B8297309

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Abstract

This application note details a robust chemoenzymatic workflow for the synthesis of complex fucosylated glycans (e.g., Lewis antigens, Human Milk Oligosaccharides). Unlike traditional chemical synthesis, which suffers from difficult stereocontrol of the

-fucosidic bond, or purely enzymatic synthesis restricted by the high cost of GDP-Fucose, this hybrid approach utilizes chemically protected fucose precursors to generate high-purity sugar nucleotides in situ. We focus on the synthesis of

-L-Fucose-1-Phosphate (

-Fuc-1-P) from protected intermediates, followed by its conversion to GDP-Fucose and subsequent transfer to a glycan acceptor using the One-Pot Multi-Enzyme (OPME) system.

Introduction & Strategic Rationale

Fucosylated glycans govern critical biological processes, including leukocyte rolling (Selectin binding), blood group determination (ABO antigens), and pathogen host-interaction. However, the industrial scalability of these molecules is bottlenecked by two factors:

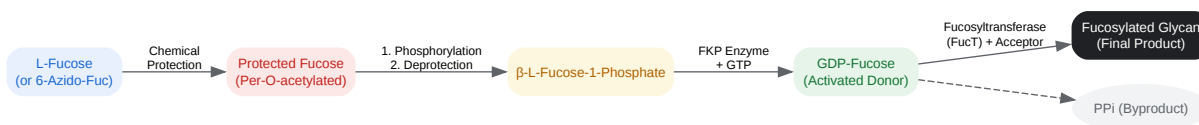
- Chemical Difficulty: Constructing the cis-1,2-glycosidic linkage (-L-Fuc) requires complex protecting group manipulations to avoid -elimination or incorrect stereochemistry.
- Enzymatic Cost: While Fucosyltransferases (FucTs) offer perfect stereocontrol, the donor substrate, Guanosine 5'-diphosphate-L-fucose (GDP-Fuc), is prohibitively expensive and unstable.^[1]

The Solution: A chemoenzymatic strategy that chemically synthesizes the stable intermediate

-L-Fucose-1-Phosphate (or its functionalized analogs, e.g., 6-azido-fucose) and utilizes the bifunctional enzyme L-Fucokinase/GDP-Fucose Pyrophosphorylase (FKP) to drive the reaction to completion.^{[1][2][3][4]}

The FKP Salvage Pathway

The workflow exploits the "Salvage Pathway" enzyme FKP (derived from *Bacteroides fragilis*).^{[1][2][3][4][5]} FKP is unique because it tolerates C-6 modified fucose substrates, allowing for the synthesis of "clickable" glycans for antibody-drug conjugates (ADCs).



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Figure 1: The Chemoenzymatic Salvage Pathway. Chemical synthesis provides the Fuc-1-P precursor, which is activated and transferred enzymatically.^[6]

Materials & Equipment

Critical Reagents

Reagent	Grade/Spec	Purpose
L-Fucose	>99% Purity	Starting material.
Acetic Anhydride	ACS Reagent	Protection of hydroxyl groups.
Dibenzyl N,N-diisopropylphosphoramidite	>95%	Phosphorylating agent.
FKP Enzyme	Recombinant (B. fragilis)	Bifunctional kinase/pyrophosphorylase.[2][3][4][7]
Inorganic Pyrophosphatase (PPA)	Pasteurella multocida	Hydrolyzes PPi to drive equilibrium.[1]
Fucosyltransferase (FucT)	Bacterial (H. pylori) or Mammalian	Transfers fucose to acceptor.
GTP	Disodium salt, >90%	Co-factor for GDP-Fuc synthesis.

Enzyme Selection Guide

- -1,3-FucT (e.g., H. pylori): For Lewis X / Sialyl Lewis X synthesis.[3][4]
- -1,2-FucT (e.g., E. coli wbgL): For H-antigen / Blood group synthesis.[5]
- -1,6-FucT (e.g., Mammalian FUT8): For Core fucosylation of N-glycans (requires specific acceptor recognition).

Experimental Protocols

PART A: Chemical Synthesis of -L-Fucose-1-Phosphate

Rationale: Direct phosphorylation of unprotected fucose is non-selective. We use a per-acetylation strategy to ensure stereoselective

-phosphorylation.

Step 1: Per-O-acetylation

- Suspend L-Fucose (10 g, 61 mmol) in Pyridine (50 mL).
- Add Acetic Anhydride (50 mL) dropwise at 0°C.
- Stir at Room Temperature (RT) for 12 hours.
- Workup: Pour into ice water, extract with Ethyl Acetate (50 mL). Wash with 1M HCl, sat. NaHCO₃, and brine. Dry over Na₂SO₄.
- Result: 1,2,3,4-tetra-O-acetyl-L-fucopyranose (Yield >95%).

Step 2: Anomeric Deacetylation & Phosphorylation

- Dissolve per-acetylated fucose (5 g) in DMF. Add Hydrazine acetate (1.2 eq) to selectively remove the anomeric acetate. Stir 2h.
- Dissolve the resulting hemiacetal in dry DCM.
- Add Dibenzyl N,N-diisopropylphosphoramidite (1.5 eq) and 1H-tetrazole (catalytic). Stir 1h.
- Oxidation: Cool to -78°C. Add t-Bu-CPBA (1.5 eq) to oxidize the phosphite to phosphate.
- Result: Dibenzyl-protected fucose-1-phosphate.

Step 3: Global Deprotection

- Hydrogenation: Dissolve in MeOH. Add Pd/C (10% w/w). Stir under H₂ (1 atm) for 4h to remove benzyl groups. Filter through Celite.[8]

- Deacetylation: Adjust pH to 10 using NaOMe/MeOH. Stir 2h. Neutralize with Amberlite IR-120 (H⁺ form).
- Purification: Flash chromatography (Ethyl Acetate/MeOH/Water).
- Validation:

P NMR should show a single peak at

ppm.

PART B: One-Pot Multienzyme (OPME) Glycan Synthesis

Rationale: We couple the generation of GDP-Fucose with the transfer step.^{[1][3]} This "in situ" generation prevents product inhibition and eliminates the need to isolate unstable GDP-Fucose.

Reaction Mix Formulation (10 mL Scale):

Component	Concentration	Notes
Buffer	100 mM Tris-HCl (pH 7.5)	Optimal pH for FKP and most FucTs.
MgCl	20 mM	Essential cofactor for kinases.
-L-Fuc-1-P	10 mM	From Part A.
GTP	12 mM	Slight excess over Fuc-1-P.
Acceptor Glycan	8-10 mM	e.g., LacNAc-linker-N .
FKP Enzyme	2-5 mg	Catalyzes Fuc-1-P + GTP GDP-Fuc.
PPA (Pyrophosphatase)	100 Units	CRITICAL: Degrades PPi to drive reaction forward.
FucT Enzyme	2-5 mg	Transfers Fuc to Acceptor.

Protocol:

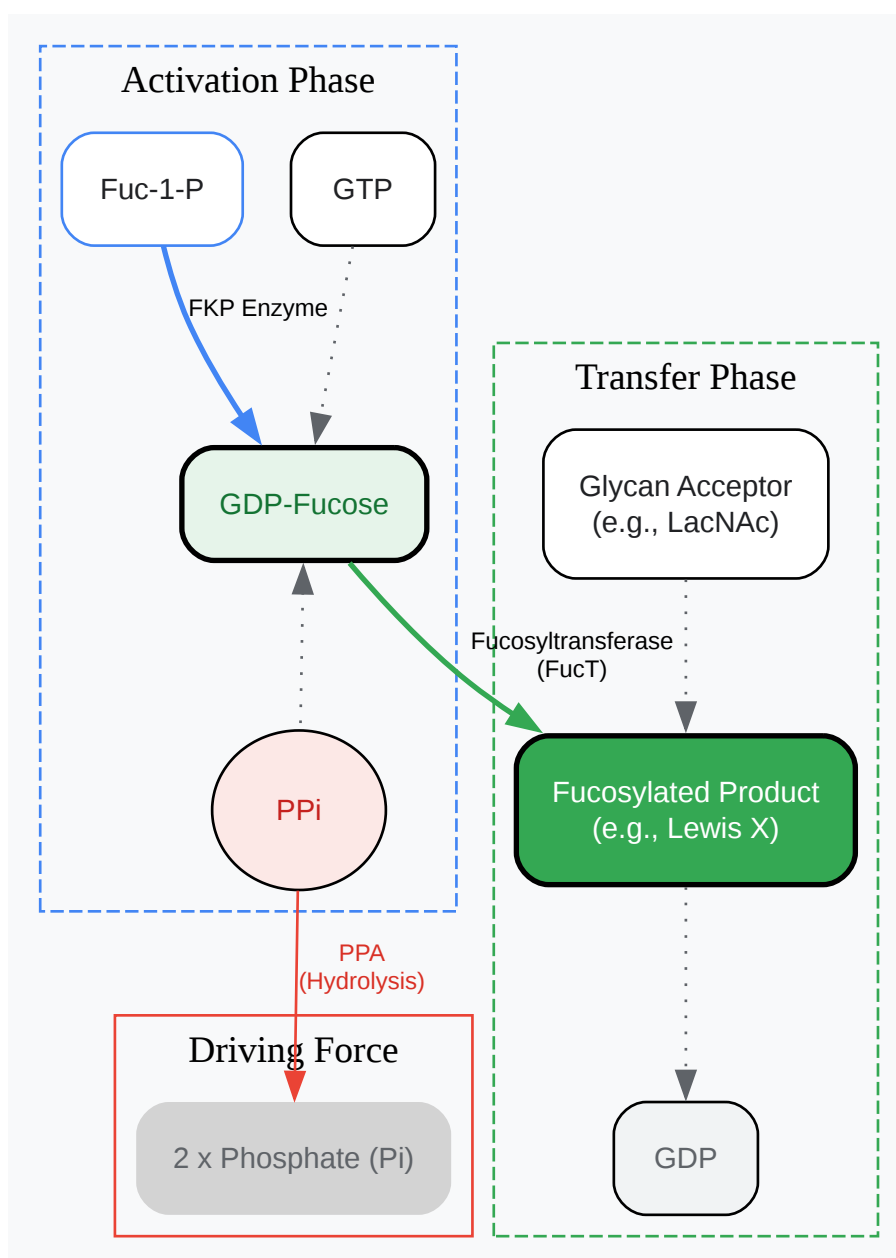
- Pre-Incubation: Combine Buffer, MgCl, GTP, and Fuc-1-P. Adjust pH to 7.5.
- Enzyme Addition: Add FKP and PPA first. Incubate at 37°C for 30 minutes to build up a steady-state pool of GDP-Fucose.
- Transfer Initiation: Add the Acceptor Glycan and FucT.
- Monitoring: Monitor reaction by TLC (n-Propanol:Acetic Acid:Water, 2:1:1) or HPLC-MS every 2 hours.
 - Note: The spot for GTP will diminish, and the fucosylated product will appear.

- Termination: When the acceptor is consumed (>90% conversion usually within 12-24h), quench by heating to 65°C for 5 mins or adding cold ethanol (1:1 v/v).

Mechanism of Action (OPME System)

The efficiency of this protocol relies on the thermodynamic drive provided by Pyrophosphatase (PPA). The reaction $\text{Fuc-1-P} + \text{GTP} \rightarrow \text{GDP-Fucose} + \text{PPi}$

$\text{GDP-Fuc} + \text{PPi}$ is reversible. By hydrolyzing PPi into 2 Pi , PPA makes the reaction effectively irreversible.



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Figure 2: Thermodynamic coupling in the OPME system. PPA hydrolysis prevents PPI accumulation, which would otherwise inhibit FKP.

Purification & Quality Control

Purification Protocol

- Centrifugation: Spin down precipitated proteins (10,000 x g, 10 min).
- Size Exclusion (P-2 Gel): Pass supernatant through a Bio-Gel P-2 column to remove salts, GDP, and unreacted GTP. Elute with water.
- HPLC: For high purity, use a C18 or Amide-80 column.
 - Mobile Phase: Acetonitrile/Ammonium Formate buffer gradient.
 - Detection: UV (210 nm) or ELSD.

QC Metrics

- Mass Spectrometry (ESI-MS): Confirm mass shift of +146 Da (Deoxyhexose).
- NMR (
 - H,
 - C):
 - -Fuc H-1 signal: typically 5.0-5.4 ppm (doublet, Hz).
 - C-6 Methyl group: doublet at 1.1-1.3 ppm.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion (<10%)	PPI Inhibition	Ensure PPA is active and added in sufficient quantity. PPI is a potent inhibitor of FKP.
Precipitation in Reaction	Mg-Phosphate complex	High concentrations of Mg and released Phosphate can precipitate. Reduce starting concentrations to 10mM or run in fed-batch mode.
Incomplete Transfer	GDP-Fuc Hydrolysis	GDP-Fuc is acid labile and thermally unstable. Ensure pH 7.0 and do not exceed 37°C.
No Product (Azido-Fuc)	Enzyme Specificity	Some wild-type FucTs tolerate C-6 azide poorly. Use <i>H. pylori</i> FucT (more permissive) or evolved mutants.

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